Guide to Investigating Plant Stress Responses Using trans-Zeatin

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-methyl-4-(7H-purin-6-ylamino)but-2-en-1-ol*
CAS No.:	*13114-27-7*
Cat. No.:	*B600782*

Get Quote

Authored by a Senior Application Scientist

Executive Summary

Trans-Zeatin (tZ), a highly active isoprenoid cytokinin, is a pivotal regulator of plant growth, development, and adaptation to environmental challenges. Primarily biosynthesized in the root vasculature, it acts as a long-distance signal, transported to aerial tissues to modulate physiological processes. Under abiotic and biotic stress conditions, the homeostasis and signaling of tZ are significantly altered, playing a crucial role in orchestrating plant defense and survival mechanisms. This guide provides an in-depth analysis of the functions of trans-Zeatin in plant stress response, detailing its signaling pathways, crosstalk with other phytohormones, and its impact on plant physiology. It summarizes key quantitative data, outlines relevant experimental protocols,

- To cite this document: BenchChem. [Guide to Investigating Plant Stress Responses Using trans-Zeatin]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b600782/docs#guide-to-investigating-plant-stress-responses-using-trans-zeatin]

© 2026 BenchChem. All rights reserved.

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.